

Proper Disposal of Irbesartan-d4: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Irbesartan-d4*

Cat. No.: *B602480*

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **Irbesartan-d4**, a deuterated analog of the angiotensin II receptor antagonist, Irbesartan. Due to its use in research and its potential hazards, specific protocols must be followed to ensure the safety of personnel and the protection of the environment.

Immediate Safety and Handling

Before initiating any disposal procedures, it is imperative to handle **Irbesartan-d4** with appropriate personal protective equipment (PPE). The Safety Data Sheet (SDS) for **Irbesartan-d4** indicates that it can cause skin irritation, serious eye irritation, and may cause respiratory irritation. Therefore, at a minimum, personnel should wear safety glasses, chemical-resistant gloves, and a lab coat. All handling of the solid material should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative and qualitative information for **Irbesartan-d4**.

Property	Value	Source
CAS Number	1216883-23-6	Safety Data Sheet
Molecular Formula	C ₂₅ H ₂₄ D ₄ N ₆ O	Safety Data Sheet
Appearance	Solid	Safety Data Sheet
Known Hazards	Skin Irritant, Eye Irritant, Respiratory Irritant	Safety Data Sheet
Storage	Store in a cool, dry, and well-ventilated place.	Safety Data Sheet
Disposal Recommendation	Do not dispose of with household garbage or into the sewage system. Must be disposed of according to official regulations.	Safety Data Sheet

Step-by-Step Disposal Protocol

The disposal of **Irbesartan-d4**, as a research-grade chemical, requires a conservative approach that treats the compound as potentially hazardous waste, even if it is not explicitly listed as such under the Resource Conservation and Recovery Act (RCRA).

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** All waste containing **Irbesartan-d4**, including pure compound, contaminated labware (e.g., vials, spatulas, weigh boats), and used PPE, must be considered chemical waste.
- **Segregate the Waste:** Do not mix **Irbesartan-d4** waste with other waste streams, such as regular trash, biohazardous waste, or sharps. It should be collected in a dedicated, clearly labeled hazardous waste container.

Step 2: Containerization and Labeling

- **Select an Appropriate Container:** Use a chemically resistant, sealable container for collecting **Irbesartan-d4** waste. The container must be in good condition and compatible with the waste.
- **Label the Container:** The waste container must be labeled with the words "Hazardous Waste," the full chemical name "**Irbesartan-d4**," and the specific hazards (e.g., "Irritant"). Include the date when the first piece of waste was added to the container.

Step 3: On-site Accumulation

- **Store Safely:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel and away from general traffic.
- **Follow Accumulation Limits:** Adhere to the regulations regarding the maximum volume of hazardous waste and the maximum time it can be stored in a satellite accumulation area before being transferred to a central storage facility.

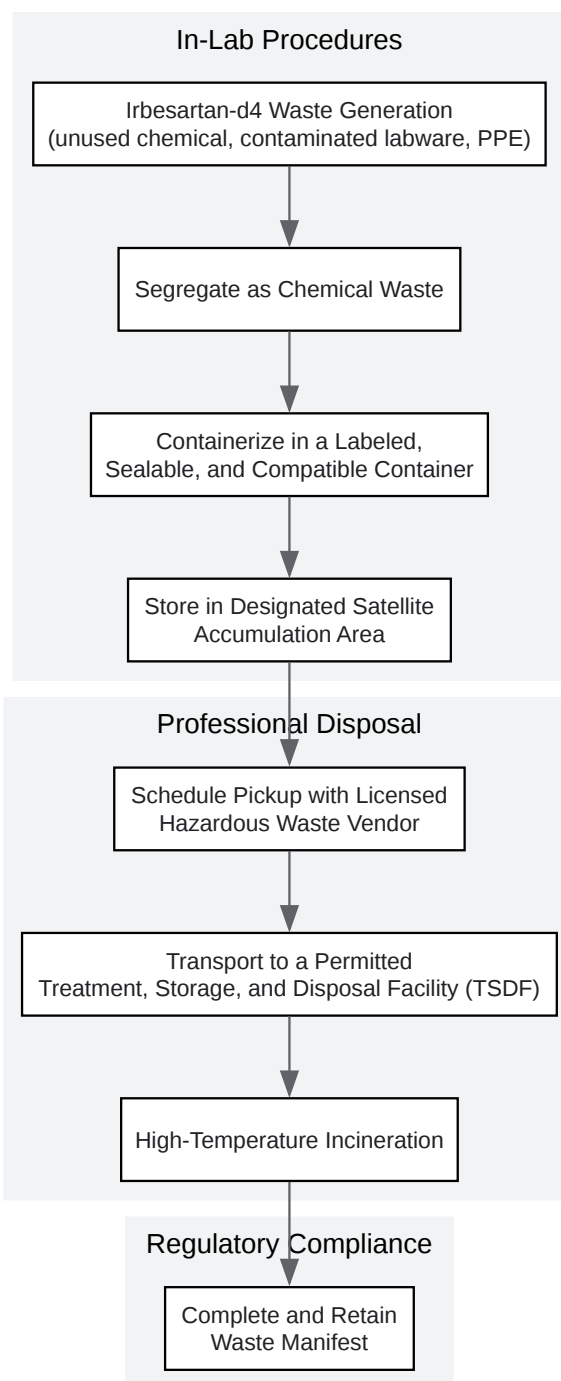
Step 4: Professional Disposal

- **Engage a Licensed Waste Vendor:** The disposal of **Irbesartan-d4** must be handled by a licensed and reputable hazardous waste disposal company. These companies are equipped to transport and dispose of chemical waste in accordance with federal, state, and local regulations.
- **Incineration is Preferred:** For non-hazardous pharmaceutical and research chemical waste, high-temperature incineration is the environmentally preferred disposal method. This ensures the complete destruction of the compound.
- **Documentation:** Retain all documentation, including waste manifests, provided by the disposal vendor. This documentation is crucial for regulatory compliance and serves as a record of proper disposal.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Irbesartan-d4**.

Irbesartan-d4 Disposal Workflow



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Caption: Disposal workflow for **Irbesartan-d4**.

By adhering to these procedures, laboratories can ensure the safe and compliant disposal of **Irbesartan-d4**, thereby protecting their personnel and the environment. It is the responsibility of every researcher to be knowledgeable about and to follow the proper waste disposal protocols for all chemicals used in their work. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and requirements.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com